

Executive Summary: The Precision Imperative in Fungicide Analysis

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Compound of Interest

Compound Name: *Proquinazid D7*

Cat. No.: *B12056899*

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Proquinazid (6-iodo-2-propoxy-3-propylquinazolin-4(3H)-one) represents a critical class of quinazolinone fungicides that function by interfering with G-protein signal transduction in powdery mildew (*Uncinula necator*).^[1] In regulatory residue analysis and pharmacokinetic studies, the accuracy of quantification is paramount, particularly given the strict Maximum Residue Limits (MRLs) enforced by bodies like the European Food Safety Authority (EFSA) and the US EPA.

The **Proquinazid D7** stable isotope-labeled internal standard (SIL-IS) is the gold standard for correcting matrix effects, extraction losses, and ionization variability in LC-MS/MS workflows.^[1] However, the utility of this standard is entirely dependent on its isotopic purity. A standard with insufficient deuterium enrichment or high "native" (D0) contribution can introduce positive bias, compromising the Limit of Quantitation (LOQ) and invalidating regulatory data.

This guide defines the rigorous specifications required for **Proquinazid D7**, grounded in the physics of mass spectrometry and regulatory compliance standards (SANTE/11312/2021).

Technical Identity & Chemical Specifications

To ensure "fit-for-purpose" utility in trace analysis, the **Proquinazid D7** standard must meet specific chemical and physical criteria.

Chemical Identification

Parameter	Specification
Analyte Name	Proquinazid D7 (propyl-d7)
CAS Number	2140327-37-1
Chemical Formula	
Molecular Weight	~379.25 g/mol (vs. 372.20 g/mol for native)
Parent Structure	Quinazolinone core with 6-iodo substitution
Label Position	Typically the 3-propyl or 2-propoxy side chain (). ^[1] Note: The label must be on a non-exchangeable position to prevent deuterium loss during aqueous extraction.

Core Purity Specifications

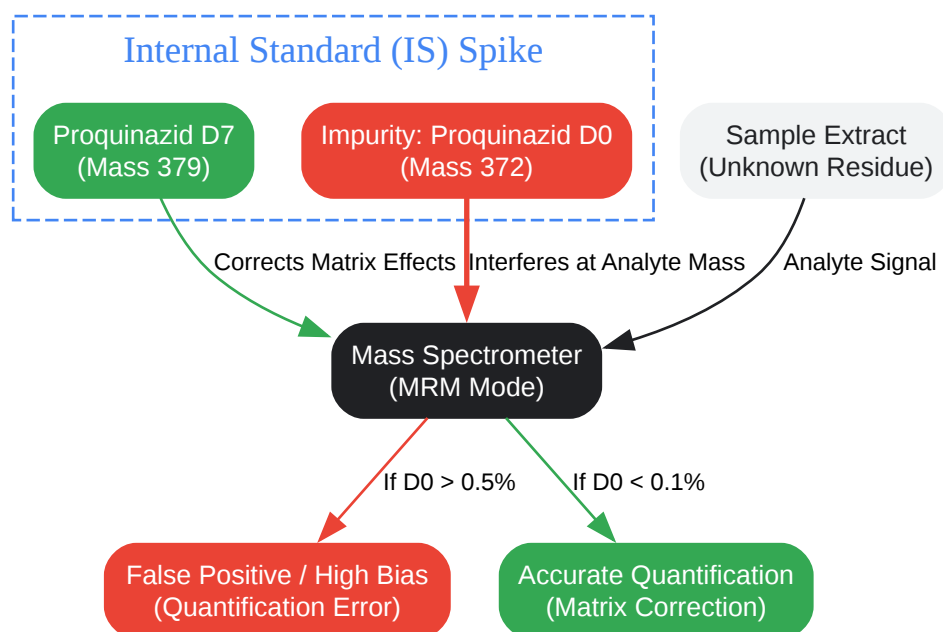
The distinction between Chemical Purity and Isotopic Purity is the most critical concept in SIL-IS selection.

- Chemical Purity (>98%): Refers to the absence of structural impurities (e.g., synthesis by-products like de-iodinated precursors).^[1] Low chemical purity leads to incorrect concentration calculations when preparing stock solutions.^[1]
- Isotopic Enrichment (>99 atom % D): Refers to the percentage of hydrogen atoms at the labeled positions that are actually deuterium.
- Isotopic Purity (The "D0" Specification): This is the most critical parameter. It defines the presence of the unlabeled (native) Proquinazid within the standard.
 - Requirement: The contribution of unlabeled Proquinazid (D0) must be < 0.5% (ideally < 0.1%) of the D7 peak.
 - Reasoning: If the internal standard contains native Proquinazid, spiking it into a "blank" sample will generate a false positive signal at the analyte's mass transition.

The "D0" Interference Mechanism

In high-sensitivity LC-MS/MS, the internal standard is often added at concentrations 10–100 times higher than the analyte's LOQ.[1] If the **Proquinazid D7** standard contains even 1% of unlabeled D0, the IS spike itself contributes a signal equivalent to the LOQ, making it impossible to distinguish trace residues from the standard's impurities.

Figure 1: The Isotopic Interference Logic



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Caption: Logical flow demonstrating how isotopic impurities (D0) in the Internal Standard bypass detection filters and directly corrupt quantitative results.

Analytical Method Validation Protocol

To validate a new batch of **Proquinazid D7**, the following "Self-Validating" protocol must be executed before routine use. This ensures the standard meets the SANTE/11312/2021 guidelines for method validation.

The "Cross-Signal" Check

Objective: Determine if the IS contributes signal to the Analyte channel (Interference) and if the Analyte contributes signal to the IS channel (Crosstalk).

Step-by-Step Methodology:

- Preparation:
 - Prepare a Zero Sample: Blank matrix extract + Internal Standard (**Proquinazid D7**) at the working concentration (e.g., 100 ng/mL).
 - Prepare a Standard Without IS: Solvent standard of Native Proquinazid at the Upper Limit of Quantification (ULOQ).
- LC-MS/MS Acquisition:
 - Inject the Zero Sample. Monitor the Native Proquinazid transition (372.2
330.1).[1]
 - Inject the Standard Without IS. Monitor the D7 transition (379.2
337.1).[1]
- Acceptance Criteria:
 - IS Purity Check: The peak area of Native Proquinazid in the Zero Sample must be < 30% of the LOQ (Limit of Quantitation). If it exceeds this, the D7 standard is too impure for trace analysis.
 - Crosstalk Check: The peak area of D7 in the Standard Without IS should be negligible. This verifies that the native analyte does not have a "heavy" isotope envelope that overlaps with the D7 mass.

Mass Transitions (MRM)

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Role
Proquinazid (Native)	373.0	331.0	25	Quantifier
Proquinazid (Native)	373.0	289.0	35	Qualifier
Proquinazid D7	380.0	338.0	25	Internal Standard

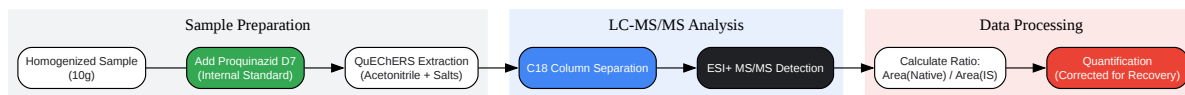
Note: The mass shift of +7 Da is ideal. It is sufficient to avoid overlap with the natural isotopic envelope of the native compound (typically M+1, M+2), preventing "crosstalk" from high concentrations of native residue.

Handling and Stability

- Storage: Store neat powder at -20°C or lower, protected from moisture and light. Proquinazid is sensitive to photolysis; amber vials are mandatory.[\[1\]](#)
- Solubility: Soluble in Acetonitrile, Acetone, and Methanol.
- Stock Solutions:
 - Primary Stock (1 mg/mL in Acetonitrile): Stable for 12 months at -20°C.
 - Working Standard (in Matrix): Prepare fresh weekly or validate stability.
- Metabolic Stability: The D7 label (propyl group) is generally stable during standard QuEChERS extraction (Acetonitrile/Citrate buffer).[\[1\]](#) However, avoid highly acidic or basic conditions for prolonged periods to prevent potential Hydrogen-Deuterium Exchange (HDX), although C-D bonds on alkyl chains are typically robust.[\[1\]](#)

Workflow Visualization

Figure 2: Validated Residue Analysis Workflow



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Caption: Integration of **Proquinazid D7** into the QuEChERS workflow. The IS is added before extraction to correct for all subsequent loss steps.

References

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